

An In-Depth Technical Guide to 2,4,6-Trihydroxybenzophenone (C₁₃H₁₀O₄)

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Compound of Interest

Compound Name: 2,4,6-Trihydroxybenzophenone

CAS No.: 3555-86-0

Cat. No.: B1214741

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This guide provides a comprehensive overview of the physicochemical properties, synthesis, spectral characterization, and biological activities of **2,4,6-Trihydroxybenzophenone**. This document is intended to serve as a technical resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and materials science.

Introduction: Unveiling a Versatile Benzophenone

2,4,6-Trihydroxybenzophenone, also known as Phlorobenzophenone, is a polyhydroxybenzophenone derivative with the chemical formula C₁₃H₁₀O₄. Its structure features a benzoyl group attached to a phloroglucinol (1,3,5-trihydroxybenzene) moiety. This arrangement of hydroxyl groups on one of the phenyl rings imparts unique chemical and physical properties, making it a molecule of significant interest in various scientific domains. While other hydroxylated benzophenones have been extensively studied for their UV-filtering properties and endocrine-disrupting activities, **2,4,6-Trihydroxybenzophenone** presents a distinct profile with potential applications ranging from a sunscreen agent to a scaffold for novel

therapeutic agents.^{[1][2]} This guide will delve into the core physicochemical characteristics of this compound, providing a foundation for its further exploration and application.

Physicochemical Properties: A Quantitative Overview

A thorough understanding of the physicochemical properties of a compound is paramount for its application in research and development. The following table summarizes the key physical and chemical characteristics of **2,4,6-Trihydroxybenzophenone**.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ O ₄	[2]
Molecular Weight	230.22 g/mol	[2]
Melting Point	246.0 °C	[3]
Boiling Point	406.40 °C (Predicted)	[3]
Water Solubility	3.1 g/L (at 22 °C)	N/A
Appearance	Not explicitly stated, but related compounds are light-yellow solids.	[4]
pKa	Data not available	

Note: The boiling point is a predicted value and should be used with caution. Experimental determination is recommended for precise applications. The pKa values, which are crucial for understanding the ionization state of the molecule in different environments, are not readily available in the literature and represent a key area for future investigation.

Synthesis and Characterization: From Benchtop to Analysis

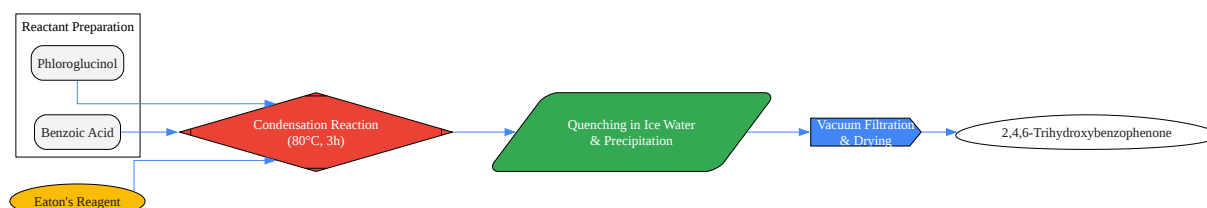
Synthesis: A One-Pot Approach

A common and efficient method for the synthesis of **2,4,6-Trihydroxybenzophenone** is through a one-pot condensation reaction between benzoic acid and phloroglucinol.^[1] This reaction is typically catalyzed by an Eaton's reagent (a mixture of phosphorus pentoxide and methanesulfonic acid), which acts as both a condensing and a dehydrating agent.^[1]

- **Reactant Preparation:** In a three-neck flask equipped with a reflux condenser and a magnetic stirrer, combine equimolar amounts of benzoic acid and phloroglucinol.
- **Catalyst Addition:** Carefully add Eaton's reagent to the flask. The reaction is exothermic, and the addition should be controlled.
- **Reaction:** Heat the mixture at a controlled temperature of approximately 80 ± 3 °C for 3 hours with continuous stirring.^[1]
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.^[1] Pour the reaction mixture into ice-cold water and stir vigorously for 1 hour to precipitate the product.^[1]
- **Isolation and Purification:** Collect the precipitate by vacuum filtration and wash it with cold water to remove any unreacted starting materials and catalyst residues. Dry the product in a desiccator.^[1] Further purification can be achieved by recrystallization from a suitable solvent system, such as ethanol-water.

Causality Behind Experimental Choices:

- **Eaton's Reagent:** This reagent is a powerful and efficient catalyst for Friedel-Crafts acylation reactions. Its strong dehydrating nature drives the equilibrium towards the product side, leading to good yields.
- **Temperature Control:** The reaction temperature is maintained at 80 °C to ensure a sufficient reaction rate without causing decomposition of the reactants or the product.^[1]
- **Precipitation in Ice Water:** The product is insoluble in cold water, allowing for its easy separation from the reaction mixture. The use of ice water helps to maximize the precipitation and minimize the loss of product.^[1]



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Caption: Workflow for the synthesis of **2,4,6-Trihydroxybenzophenone**.

Spectral Characterization: Fingerprinting the Molecule

The synthesized **2,4,6-Trihydroxybenzophenone** can be characterized using various spectroscopic techniques to confirm its structure and purity.

The FTIR spectrum of **2,4,6-Trihydroxybenzophenone** exhibits characteristic absorption bands that correspond to its functional groups. A broad absorption band in the region of 3459 cm^{-1} is indicative of the O-H stretching vibrations of the hydroxyl groups.[5] The presence of a strong absorption peak around 1609 cm^{-1} is attributed to the C=O stretching vibration of the benzophenone carbonyl group.[5] The chelation of the carbonyl group with the ortho-hydroxyl groups can influence the position of this band. Aromatic C=C stretching vibrations are typically observed in the $1400\text{--}1600\text{ cm}^{-1}$ region.[5]

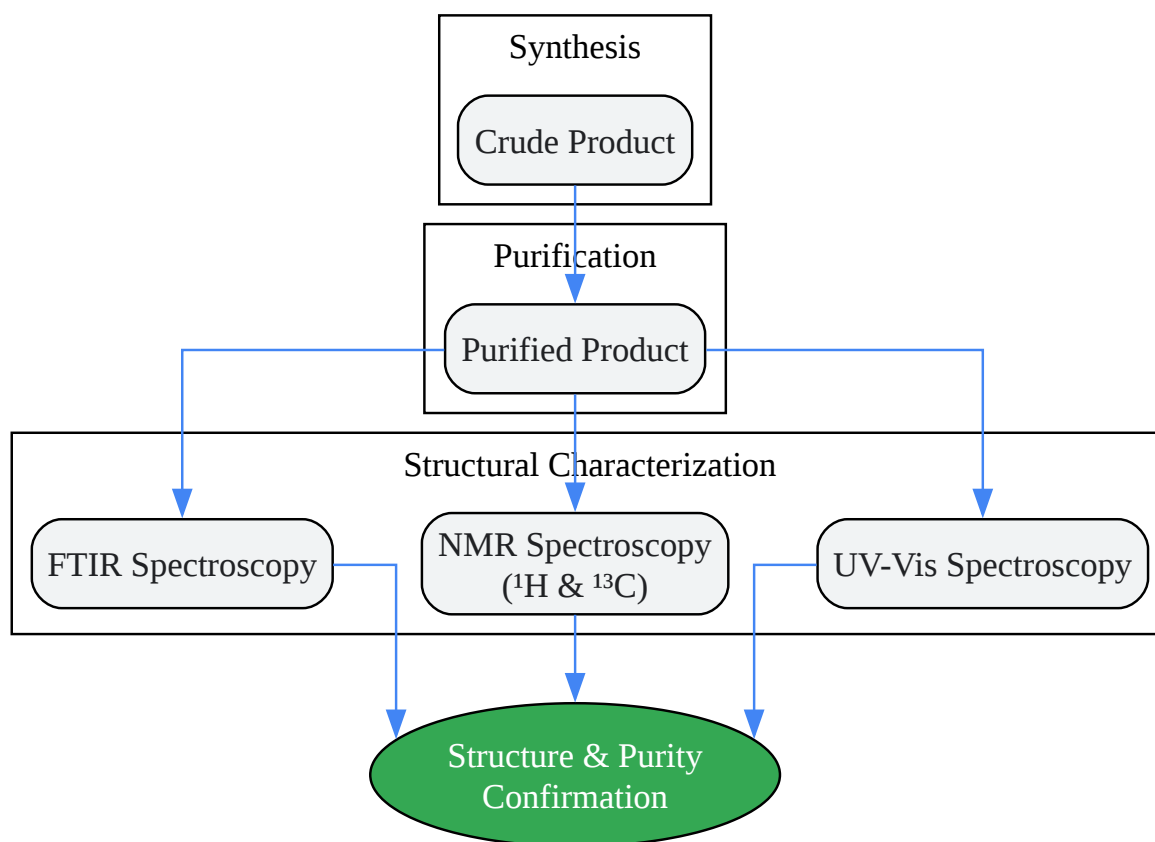
^1H and ^{13}C NMR spectroscopy are powerful tools for the structural elucidation of **2,4,6-Trihydroxybenzophenone**.

- ^1H NMR: The ^1H NMR spectrum of **2,4,6-Trihydroxybenzophenone** shows distinct signals for the aromatic protons and the hydroxyl protons. The protons on the unsubstituted phenyl ring typically appear as a multiplet in the downfield region (around $7.47\text{--}7.66\text{ ppm}$). [6] The

protons on the trihydroxyphenyl ring appear at a chemical shift of approximately 5.93 ppm.[6] The hydroxyl protons can appear as broad singlets, and their chemical shifts are highly dependent on the solvent and concentration. A signal for a hydroxyl proton has been reported at 10.28 ppm (broad singlet).[6]

- ¹³C NMR: The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule. The carbonyl carbon of the benzophenone moiety is expected to resonate at a downfield chemical shift (around 190-200 ppm). The aromatic carbons will show a series of signals in the region of 100-165 ppm. The carbons bearing the hydroxyl groups will be shifted further downfield due to the deshielding effect of the oxygen atoms. Specific peak assignments for the ¹³C NMR spectrum of **2,4,6-Trihydroxybenzophenone** are reported as follows: 16.2, 17.7, 21.7, 25.7, 26.3, 39.7, 96.3, 104.6, 106.5, 121.5, 123.7, 127.8, 129.1, 132.2, 139.3, 140.1, 159.4, 160.8, 162.6 ppm.[6]

2,4,6-Trihydroxybenzophenone exhibits strong absorption in the UV region, which is the basis for its application as a sunscreen agent.[1] The UV-Vis spectrum, typically recorded in ethanol, shows absorption bands that are characteristic of the benzophenone chromophore. The absorption spectrum of benzophenone itself in ethanol shows two broad bands at about 250 nm and in the range of 330-360 nm.[7] For **2,4,6-Trihydroxybenzophenone**, UV-Vis spectrophotometry is used to determine its Sun Protection Factor (SPF) by measuring the absorbance in the 290-320 nm range.[5]



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Caption: Experimental workflow for the purification and characterization of **2,4,6-Trihydroxybenzophenone**.

Biological Activities and Potential Applications

2,4,6-Trihydroxybenzophenone has demonstrated a range of biological activities that suggest its potential for development in various therapeutic and industrial applications.

Sunscreen Activity

As a hydroxylated benzophenone, **2,4,6-Trihydroxybenzophenone** effectively absorbs UV radiation, particularly in the UVB range (290-320 nm), making it a promising candidate for use as a sunscreen agent.^[1] Studies have shown that it exhibits significant Sun Protection Factor (SPF) values, which increase with concentration.^[1] Its low toxicity profile compared to some

commercially available benzophenone derivatives further enhances its appeal for cosmetic and dermatological applications.[1]

Antibacterial Activity

2,4,6-Trihydroxybenzophenone has been shown to possess in vitro inhibitory activity against the growth of bacteria.[3] While the exact mechanism of its antibacterial action is not fully elucidated, it is believed that the hydroxyl groups on the phenyl ring play a crucial role. These groups may interact with bacterial cell membranes, leading to disruption of their integrity and function. Another proposed mechanism is the inhibition of essential bacterial enzymes.[3]

Anticancer Activity: Induction of Apoptosis

Emerging research indicates that **2,4,6-Trihydroxybenzophenone** can induce apoptosis, or programmed cell death, in human leukemia cells.[3] This finding suggests its potential as a lead compound for the development of novel anticancer agents. The precise molecular pathway through which it triggers apoptosis is an active area of investigation.

Toxicology and Safety Profile

While **2,4,6-Trihydroxybenzophenone** is considered to have a lower toxicity profile compared to some other benzophenone derivatives, a comprehensive toxicological evaluation is still necessary.[1] Most of the available toxicity data pertains to related compounds such as 2,4-dihydroxybenzophenone and 2,2',4,4'-tetrahydroxybenzophenone.[4][5] Therefore, dedicated in vitro and in vivo toxicity studies on **2,4,6-Trihydroxybenzophenone** are required to establish a complete safety profile for its potential use in consumer products and pharmaceuticals.

Conclusion and Future Directions

2,4,6-Trihydroxybenzophenone is a versatile molecule with a range of interesting physicochemical and biological properties. Its straightforward synthesis, coupled with its UV-absorbing, antibacterial, and potential anticancer activities, makes it a compelling subject for further research and development. Key areas for future investigation include:

- Comprehensive Physicochemical Characterization: Experimental determination of the boiling point and pKa values is essential for a complete understanding of its properties.

- Detailed Mechanistic Studies: Elucidating the precise molecular mechanisms of its antibacterial and apoptotic activities will be crucial for its development as a therapeutic agent.
- Toxicological Evaluation: Rigorous in vitro and in vivo toxicity studies are necessary to establish a comprehensive safety profile.
- Formulation Development: For its application as a sunscreen, research into stable and effective formulations is warranted.

This technical guide provides a solid foundation for researchers and scientists to build upon as they explore the full potential of **2,4,6-Trihydroxybenzophenone**.

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